

An In-depth Technical Guide on Temephos: Molecular Properties

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Compound of Interest

Compound Name: Temephos

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Audience: Researchers, scientists, and drug development professionals.

This guide provides core technical data on the organophosphate insecticide, **Temephos**. The focus is on its fundamental molecular properties, which are foundational for research and development activities.

Quantitative Molecular Data

The molecular formula and weight are critical parameters for any chemical compound, forming the basis for stoichiometric calculations, analytical method development, and interpretation of experimental data. The established values for **Temephos** are summarized below.

Property	Value
Molecular Formula	C ₁₆ H ₂₀ O ₆ P ₂ S ₃ [1] [2] [3]
Molecular Weight	~466.47 g/mol [1] [2] [4] [3] [5]

Note: The molecular weight is reported with slight variations across sources, ranging from 466.46 to 466.5 g/mol . The value of 466.47 g/mol represents a common and precise figure.[\[1\]](#)
[\[3\]](#)

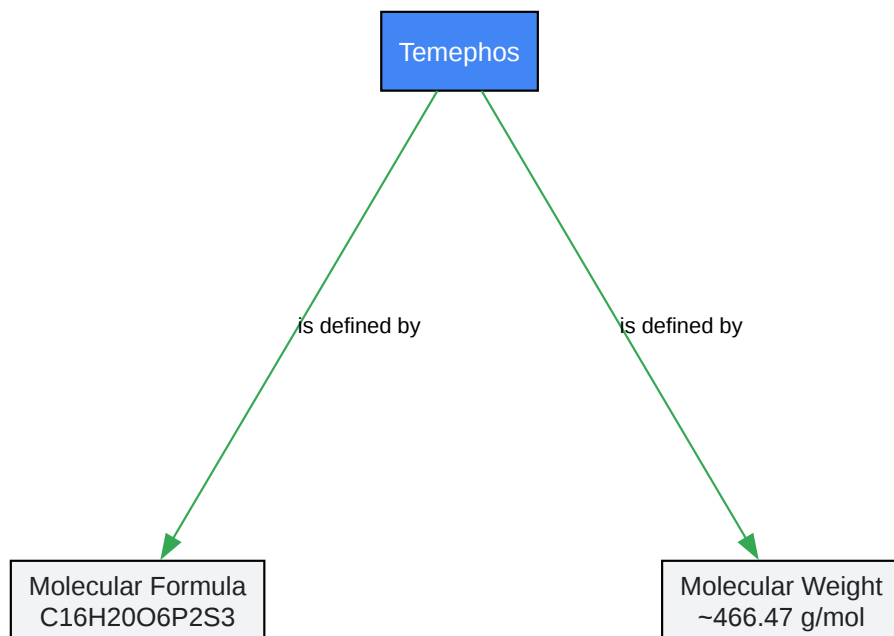
Experimental Protocols

A complete technical dossier would include detailed experimental methodologies. While specific protocols for the initial determination of **Temephos**'s properties are not detailed here, the following standard analytical chemistry techniques are fundamental for such characterization:

- **Determination of Molecular Formula:** Elemental Analysis is a primary method used to determine the empirical formula of a compound by quantifying its constituent elements (Carbon, Hydrogen, Oxygen, etc.). The molecular formula is then determined by correlating the empirical formula with the molecular weight.
- **Determination of Molecular Weight:** High-Resolution Mass Spectrometry (HRMS) is the standard technique for accurately determining the molecular weight of a compound. Methods such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) are commonly employed to ionize the molecule before its mass-to-charge ratio is measured with high precision.

Visualization of Core Properties

The logical relationship between the compound and its core molecular data is illustrated in the following diagram.



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Caption: Core molecular properties of **Temephos**.

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